

An In-depth Technical Guide to the Physical Properties of 2-Bromoanthracene

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Compound of Interest

Compound Name: 2-Bromoanthracene

Cat. No.: B1280076

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For Researchers, Scientists, and Drug Development Professionals

This document provides a comprehensive overview of the core physical properties of **2-Bromoanthracene** (CAS No: 7321-27-9), a key intermediate in the synthesis of advanced organic materials and potential therapeutic agents. The information is presented to support research and development activities where this compound is utilized.

Core Physical and Chemical Properties

2-Bromoanthracene is a brominated polycyclic aromatic hydrocarbon (PAH). The introduction of a bromine atom to the anthracene skeleton significantly influences its physical characteristics and enhances its utility as a versatile building block in organic synthesis.[1] Its rigid, planar structure and extensive conjugated π -system contribute to its notable luminescent and electrochemical properties.[2][3]

The quantitative physical properties of **2-Bromoanthracene** are summarized in the table below for easy reference and comparison.

Property	Value	Source(s)
CAS Number	7321-27-9	[2] [3] [4] [5] [6] [7] [8]
Molecular Formula	C ₁₄ H ₉ Br	[1] [2] [3] [4] [6] [7] [8]
Molecular Weight	257.13 g/mol	[2] [3] [9]
Appearance	Off-white to pale yellow or light brown crystalline solid/powder.	[2] [6] [8]
Melting Point	220 °C	[2] [3] [4]
Boiling Point	389.7 ± 11.0 °C (at 760 mmHg, Predicted)	[2] [3] [4] [5]
Density	1.479 ± 0.06 g/cm ³ (Predicted)	[3] [5]
Solubility	Sparingly soluble in DMSO; slightly soluble in Chloroform; very slightly soluble in Methanol.	[2] [3] [5]
InChI Key	PYXBCVWIECUMDW- UHFFFAOYSA-N	[3] [7] [8] [9]

Experimental Protocols

The following sections detail generalized, standard laboratory protocols for the determination of key physical properties of solid organic compounds like **2-Bromoanthracene**.

The melting point of a crystalline solid is a critical indicator of its purity.[\[10\]](#)[\[11\]](#) For a pure compound, it is typically a sharp, narrow range of 1-2°C.[\[11\]](#) The presence of impurities generally causes a depression and broadening of the melting range.[\[10\]](#)[\[11\]](#)

Principle: The sample is heated slowly, and the temperature range is recorded from the point at which the first drop of liquid appears to the temperature at which the entire sample becomes a clear liquid.[\[10\]](#)

Apparatus:

- Melting point apparatus (e.g., Mel-Temp or similar)
- Capillary tubes (sealed at one end)
- Mortar and pestle or spatula
- Thermometer (if not integrated into the apparatus)

Procedure:

- Sample Preparation: Ensure the **2-Bromoanthracene** sample is dry and finely powdered. If necessary, gently crush the crystals on a clean, dry surface.[12][13]
- Loading the Capillary Tube: Invert a capillary tube (sealed end down) and press the open end into the powdered sample. A small amount of the sample will be forced into the tube.[13][14]
- Packing the Sample: Tap the sealed end of the capillary tube gently on a hard surface, or drop it through a long glass tube, to pack the sample tightly into the bottom. The packed sample height should be approximately 1-2 mm.[13][14]
- Measurement:
 - Place the loaded capillary tube into the heating block of the melting point apparatus.[14]
 - If the approximate melting point is known (220 °C), heat the sample at a medium rate until the temperature is about 15-20 °C below this point.[14]
 - Decrease the heating rate significantly, to about 1-2 °C per minute, to ensure thermal equilibrium between the sample, heating block, and thermometer.[14]
 - Record the temperature (T_1) when the first droplet of liquid is observed.
 - Continue heating slowly and record the temperature (T_2) at which the last solid crystal melts completely.
- Reporting: The melting point is reported as the range from T_1 to T_2 . For a pure sample of **2-Bromoanthracene**, this range should be narrow and centered around 220 °C.

Solubility tests provide valuable information about the polarity and the presence of acidic or basic functional groups within a molecule.[15][16] The principle "like dissolves like" is a fundamental guideline.[17]

Principle: A small, measured amount of the solute is added to a solvent and agitated. The solubility is determined by visual inspection. For water-insoluble compounds, subsequent tests in acidic or basic solutions can reveal the presence of ionizable functional groups.[16][18]

Apparatus:

- Test tubes and rack
- Spatula
- Graduated cylinders or pipettes
- Vortex mixer (optional)

Solvents:

- Deionized Water
- 5% (w/v) Sodium Hydroxide (NaOH) solution
- 5% (w/v) Sodium Bicarbonate (NaHCO₃) solution
- 5% (v/v) Hydrochloric Acid (HCl) solution
- Organic solvents (e.g., Chloroform, DMSO, Methanol)

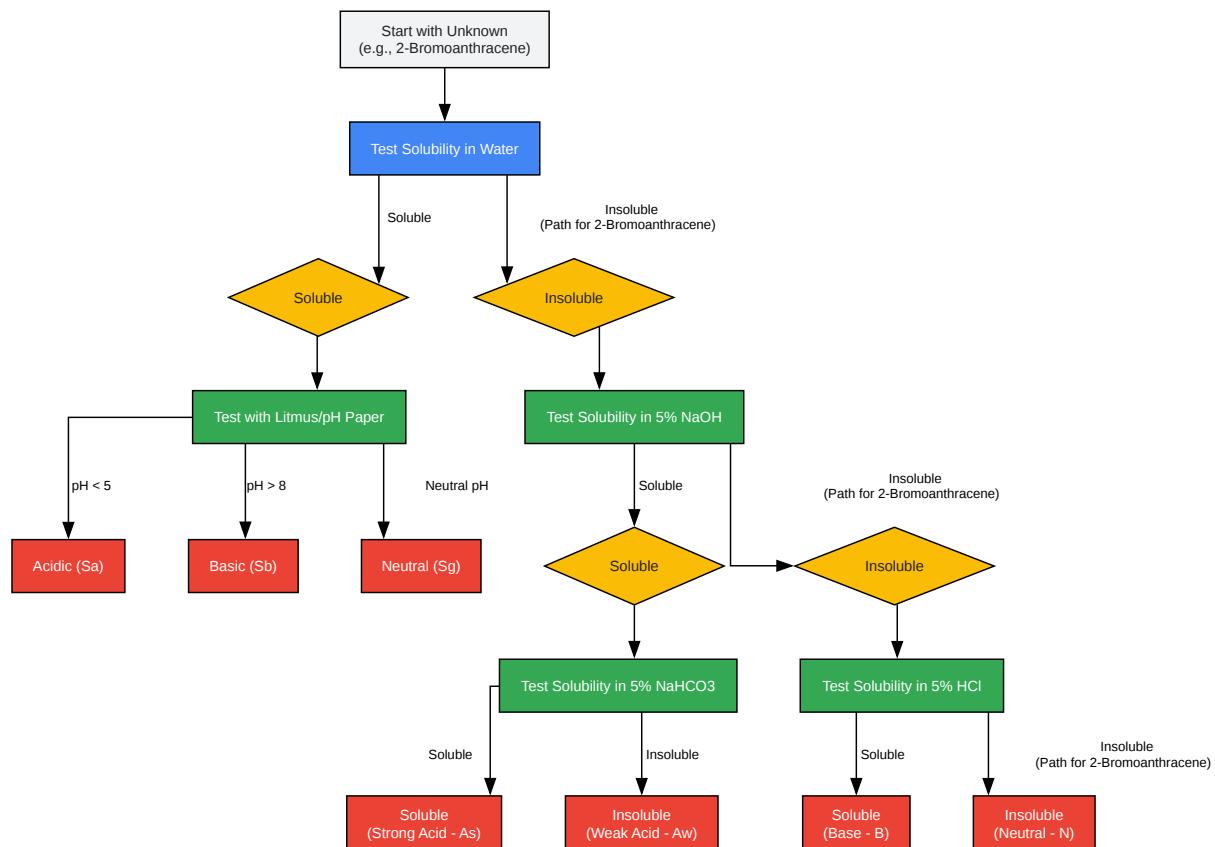
Procedure:

- General Protocol:
 - Place approximately 25 mg of **2-Bromoanthracene** into a clean, dry test tube.
 - Add 0.75 mL of the chosen solvent in small portions.[15]
 - After each addition, shake the tube vigorously for 10-20 seconds.[15][17]

- Observe if the solid dissolves completely. Record the compound as "soluble," "partially soluble," or "insoluble."
- Aqueous and Acid-Base Solubility Workflow: The following workflow is used to classify the compound. Based on known data, **2-Bromoanthracene** is a neutral compound that is insoluble in water and aqueous acid/base solutions.
- Step 1: Water Solubility. Test solubility in water. Since **2-Bromoanthracene** lacks highly polar functional groups, it is expected to be insoluble.[15]
- Step 2: NaOH Solution (5%). For water-insoluble compounds, test with 5% NaOH. This identifies acidic compounds like phenols and carboxylic acids. **2-Bromoanthracene** lacks acidic protons and will be insoluble.[18]
- Step 3: HCl Solution (5%). If insoluble in water and NaOH, test with 5% HCl. This identifies basic compounds, primarily amines. **2-Bromoanthracene** has no basic sites and will be insoluble.[18]
- Conclusion: Insolubility in water, dilute acid, and dilute base classifies **2-Bromoanthracene** as a neutral compound.
- Organic Solvent Solubility: Repeat the general protocol with organic solvents like Chloroform, DMSO, and Methanol to confirm the reported solubility profile (sparingly to very slightly soluble).

Visualized Experimental Workflow

The logical progression for determining the acid-base character of an unknown organic compound via solubility tests is a critical workflow in qualitative analysis.

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Caption: Logical workflow for qualitative organic solubility analysis.

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